

How to handle moisture-sensitive 5-Bromopyridine-2-carbonyl chloride

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Compound of Interest

Compound Name: 5-Bromopyridine-2-carbonyl chloride

Cat. No.: B162102

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Technical Support Center: 5-Bromopyridine-2-carbonyl chloride

This guide provides researchers, scientists, and drug development professionals with essential information for handling the moisture-sensitive reagent, **5-Bromopyridine-2-carbonyl chloride**.

Frequently Asked Questions (FAQs)

Q1: How should I properly store **5-Bromopyridine-2-carbonyl chloride**?

A1: **5-Bromopyridine-2-carbonyl chloride** is highly sensitive to moisture. It should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon). The recommended storage temperature is between 2-8°C.

Q2: What are the primary hazards associated with this reagent and what personal protective equipment (PPE) is required?

A2: This compound is corrosive and causes severe skin burns and eye damage.^[1] It is also harmful if swallowed or inhaled.^[2] When handling, you must wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.^{[2][3]} All manipulations should be performed inside a certified chemical fume hood.^{[2][4]}

Q3: My reaction is not proceeding as expected. Why might my **5-Bromopyridine-2-carbonyl chloride** be unreactive?

A3: The most common reason for loss of reactivity is hydrolysis. Exposure to atmospheric moisture, or use of wet solvents or glassware, will convert the acyl chloride to the much less reactive 5-bromopyridine-2-carboxylic acid.[\[5\]](#) Ensure all your equipment is flame- or oven-dried and all solvents are anhydrous.[\[6\]](#) It is also possible the reagent has degraded during storage; it is best to use a fresh bottle or a properly stored opened bottle.

Q4: I am monitoring my reaction by Thin-Layer Chromatography (TLC), and it looks like none of my starting material is being consumed. Is my reaction failing?

A4: Not necessarily. Acyl chlorides are prone to rapid hydrolysis on the silica gel of a standard TLC plate, which can regenerate the corresponding carboxylic acid.[\[5\]](#)[\[6\]](#) This can give a misleading TLC result that appears identical to the hydrolyzed starting material. To accurately monitor the reaction, it is recommended to quench a small aliquot of the reaction mixture with a nucleophile like methanol to form the stable methyl ester, which can then be reliably analyzed by TLC, LC-MS, or NMR.[\[5\]](#)

Q5: What is the proper way to quench a reaction containing unreacted **5-Bromopyridine-2-carbonyl chloride**?

A5: Unreacted acyl chlorides must be quenched carefully due to their exothermic reaction with protic solvents. A common and safe method is the slow, dropwise addition of the reaction mixture to a separate flask containing a stirred, cold (0°C) solution of a suitable quenching agent like isopropanol or methanol.[\[7\]](#)[\[8\]](#) This should be done in a fume hood. For larger quantities, a step-wise quench beginning with a less reactive alcohol (like isopropanol) before adding water may be necessary to control the exotherm.[\[9\]](#)

Data Presentation

Table 1: Physical and Chemical Properties of **5-Bromopyridine-2-carbonyl chloride**

Property	Value	Reference
CAS Number	137178-88-2	[10]
Molecular Formula	C ₆ H ₃ BrCINO	[10] [11]
Molecular Weight	220.45 g/mol	[10] [11]
Physical Form	Solid	[11]
Boiling Point	~250 °C	[12]
Density	~1.760 g/cm ³	[12]
Flash Point	105 °C	[12]
Sensitivity	Moisture Sensitive	[11]

Table 2: Recommended Storage and Handling Conditions

Condition	Specification	Reference
Storage Temperature	2-8°C (Refrigerated)	
Atmosphere	Inert Gas (Nitrogen or Argon)	
Container	Tightly sealed, preferably in a desiccator	
Handling Area	Chemical Fume Hood	[2]
PPE	Safety Goggles, Lab Coat, Chemical-Resistant Gloves	[2] [3]

Experimental Protocols

Protocol 1: General Handling of 5-Bromopyridine-2-carbonyl chloride under Inert Atmosphere

This protocol outlines the standard procedure for weighing and dispensing the solid reagent while minimizing exposure to air and moisture.[\[13\]](#)[\[14\]](#)

- **Glassware Preparation:** Ensure all glassware (spatulas, weigh boats, reaction flasks) and stir bars are thoroughly dried in an oven (e.g., at 120°C for at least 4 hours) or by flame-drying under vacuum. Allow them to cool to room temperature in a desiccator or under a stream of inert gas.
- **Inert Atmosphere Setup:** Assemble your reaction flask, seal it with a rubber septum, and connect it to a Schlenk line or a balloon filled with an inert gas (nitrogen or argon). Purge the flask by evacuating and refilling with the inert gas three times.
- **Reagent Transfer:** Briefly remove the reagent container from the refrigerator and allow it to warm to room temperature in a desiccator before opening. This prevents condensation of atmospheric moisture onto the cold solid.
- **Weighing:** Quickly weigh the desired amount of the solid in a dry weighing boat or directly into a tared flask under a positive flow of inert gas. For highly sensitive applications, this transfer should be performed inside a glovebox.
- **Addition to Reaction:** Immediately add the weighed solid to the reaction flask against a counterflow of inert gas.
- **Sealing and Storage:** Securely reseal the reagent container, purge the headspace with inert gas if possible, and return it to the recommended storage conditions (2-8°C).

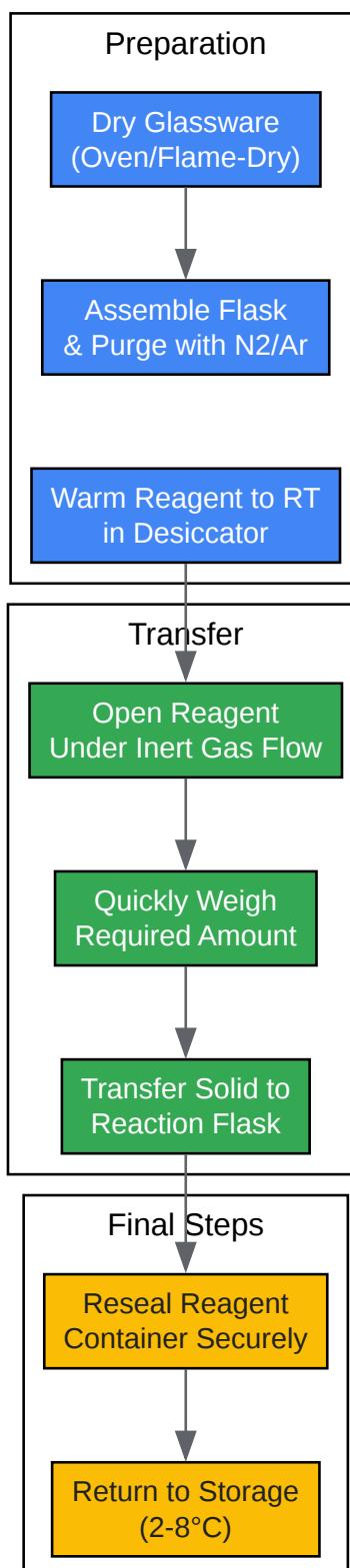
Protocol 2: Procedure for Quenching Unreacted 5-Bromopyridine-2-carbonyl chloride

This protocol describes a safe method for neutralizing excess acyl chloride after a reaction is complete.^{[7][8]}

- **Prepare Quenching Station:** In a chemical fume hood, prepare a separate flask equipped with a stir bar. The flask should be large enough to accommodate both the reaction mixture and the quenching solution.
- **Add Quenching Agent:** Add a suitable alcohol, such as isopropanol or methanol, to the quenching flask. The amount should be in molar excess relative to the unreacted acyl chloride. Cool the flask in an ice-water bath (0°C).

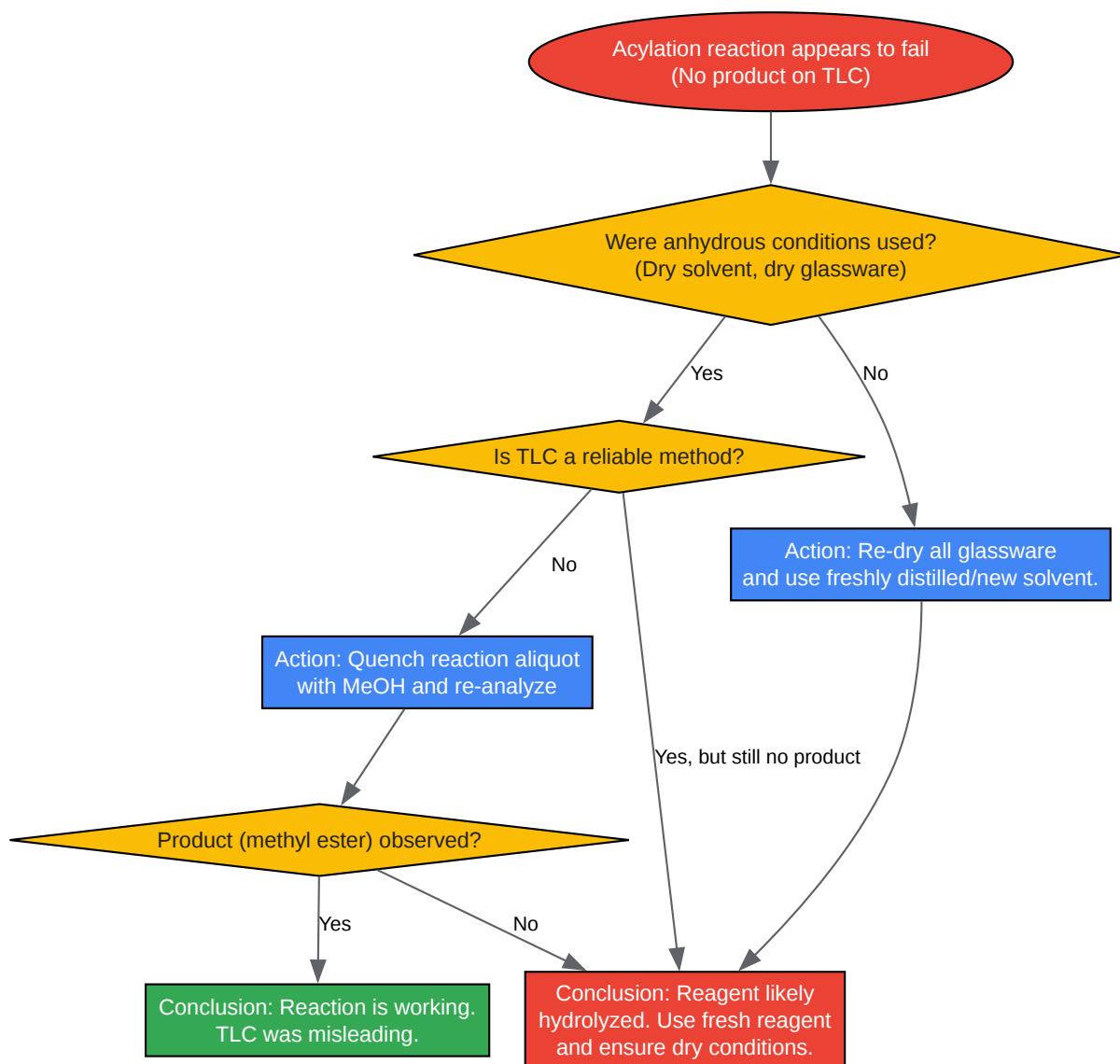
- Slow Addition: Using a cannula or a dropping funnel, slowly and carefully add the reaction mixture containing the unreacted **5-Bromopyridine-2-carbonyl chloride** to the cold, stirring quenching solution.
- Control Temperature: Monitor the temperature of the quenching mixture. If a significant exotherm is observed, pause the addition until the temperature subsides. The addition should be slow enough to maintain a controlled temperature.
- Stirring: After the addition is complete, allow the mixture to stir at 0°C for an additional 15-30 minutes to ensure all the acyl chloride has been quenched.
- Waste Disposal: The resulting mixture, containing the corresponding ester, can now be worked up or disposed of as hazardous waste according to your institution's guidelines.

Visualizations



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Caption: Workflow for handling moisture-sensitive reagents.

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Caption: Troubleshooting guide for acylation reactions.

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